

An In-depth Technical Guide to the Physical Properties of n-Butylsilane

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Compound of Interest

Compound Name: *Butylsilane*

Cat. No.: *B075430*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **n-butylsilane** (C₄H₁₂Si). The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise data and methodological context.

Core Physical and Chemical Properties

n-Butylsilane is a clear, colorless liquid. A summary of its key physical and chemical properties is presented in the tables below. This data is essential for handling, storage, and application in various scientific contexts.

Identifier	Value	Source(s)
Chemical Name	n-Butylsilane	[1] [2] [3]
Synonyms	Butylsilane, 1-Butylsilane	[1] [2] [3]
CAS Number	1600-29-9	[1] [2] [4]
Molecular Formula	C4H12Si	[1] [2] [4]
Molecular Weight	88.22 g/mol	[1] [2] [4]
SMILES String	CCCC[SiH3]	[4] [5]
InChI Key	YXMVRBZGTJFMLH- UHFFFAOYSA-N	[4] [5]

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of n-**butylsilane**. These values are critical for experimental design, process development, and safety assessments.

Property	Value	Conditions	Source(s)
Boiling Point	56.7 °C	(lit.)	[1] [2] [3] [5]
Melting Point	-56 °C	[1] [2]	
Density	0.68 g/mL	at 20 °C (lit.)	[1] [3] [5]
Refractive Index	1.392	n 20/D	[1] [2] [3] [5]
Flash Point	-6 °C	closed cup	[1] [2] [5]
Specific Gravity	0.678	[1] [3]	

Safety and Handling Information

Understanding the safety parameters of n-**butylsilane** is crucial for its handling in a laboratory or industrial setting.

Safety Parameter	Value/Classification	Source(s)
Signal Word	Danger	[5]
Hazard Statements	H225 (Highly flammable liquid and vapor), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[5]
GHS Pictograms	GHS02 (Flame), GHS07 (Exclamation mark)	[5]
Storage Class Code	3 - Flammable liquids	[5]

Experimental Protocols

While specific, detailed experimental protocols for the determination of every physical property of **n-butylsilane** are not readily available in the public domain, the following outlines the general methodologies that would be employed.

1. Determination of Boiling Point:

The boiling point of **n-butylsilane** can be determined using a standard distillation apparatus. The liquid is heated in a flask, and the temperature at which the vapor pressure equals the atmospheric pressure is recorded as the boiling point. A thermometer is placed in the vapor phase to ensure an accurate reading. For a flammable liquid like **n-butylsilane**, heating should be conducted using a heating mantle and in a well-ventilated fume hood.

2. Determination of Density:

A pycnometer or a digital density meter would be used for the precise measurement of **n-butylsilane**'s density. The mass of a known volume of the substance is measured at a controlled temperature (e.g., 20°C) to calculate the density.

3. Determination of Refractive Index:

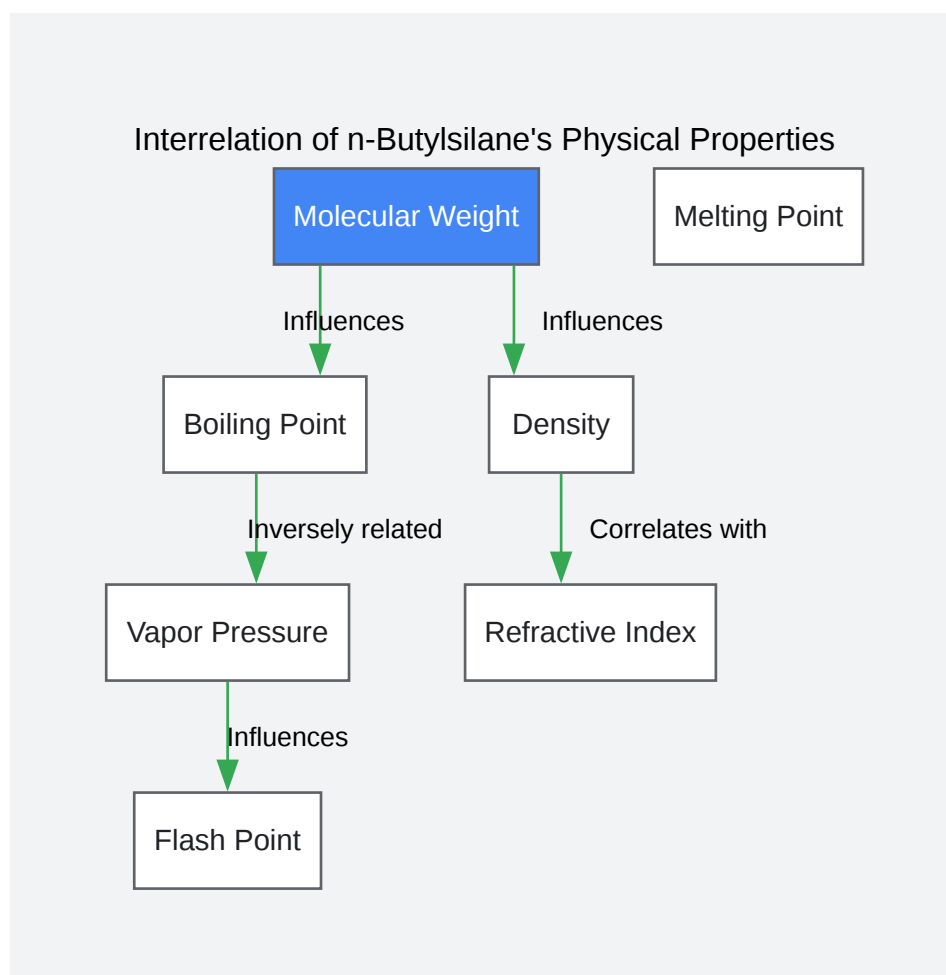
An Abbe refractometer is the standard instrument for measuring the refractive index of a liquid. A few drops of n-**butylsilane** are placed on the prism of the refractometer, and the refractive index is read directly from the instrument's scale at a specified temperature (e.g., 20°C) and wavelength (e.g., the D-line of sodium at 589 nm).

4. Determination of Flash Point:

The closed-cup method is used to determine the flash point of flammable liquids like n-**butylsilane**. A sample is heated in a closed container, and an ignition source is periodically introduced into the vapor space. The flash point is the lowest temperature at which the vapors ignite.

Logical Relationships of Physical Properties

The physical properties of a substance are often interrelated. The following diagram illustrates some of these fundamental relationships for a pure compound like n-**butylsilane**.



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Caption: Logical flow of how molecular weight influences other key physical properties.

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